

Personal protective equipment for handling Isoangustone A

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Compound of Interest

Compound Name: *Isoangustone A*

Cat. No.: *B045987*

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Essential Safety and Handling Guide for Isoangustone A

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling novel compounds like **Isoangustone A**. This document provides immediate and essential safety protocols, operational guidance, and disposal plans to foster a secure research environment.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **Isoangustone A** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C ₂₅ H ₂₆ O ₆
Molecular Weight	422.47 g/mol
Appearance	Solid (White to off-white)
Melting Point	191 - 193 °C
Storage Temperature	-20°C, protect from light
In Solvent Storage	-80°C for 6 months; -20°C for 1 month (protect from light)
Chemical Family	Isoflavanones, Flavonoids

Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet (SDS) for **Isoangustone A** is not readily available, its classification as a flavonoid research chemical necessitates handling with care. The toxicological properties have not been fully investigated. Therefore, it should be treated as a potentially hazardous substance.

Potential Hazards:

- May cause skin and eye irritation upon direct contact.
- Inhalation of dust may lead to respiratory tract irritation.
- Ingestion may be harmful.
- The long-term health effects of exposure are unknown.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands and any exposed skin thoroughly after handling.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Procedural Guidance for Safe Handling

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always handle **Isoangustone A** in a well-ventilated area.
- For procedures that may generate dust, such as weighing or preparing solutions, use a certified chemical fume hood.
- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles that meet the ANSI Z87.1 standard. A face shield should be worn over safety glasses when there is a risk of splashing.
- Skin and Body Protection: A standard laboratory coat must be worn and fully buttoned. For tasks with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.
- Hand Protection: Wear nitrile gloves. Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated. For prolonged or immersive contact, consider using thicker, chemical-resistant gloves.
- Respiratory Protection: If working outside of a fume hood where dust may be generated, a NIOSH-approved N95 respirator is required.

3. Hygiene Measures:

- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling **Isoangustone A**, before leaving the laboratory, and before breaks.
- Remove contaminated clothing and PPE before exiting the laboratory.

Experimental Protocols: Preparation of Stock Solutions

This section details the methodology for a common laboratory procedure involving **Isoangustone A**.

Objective: To prepare a 10 mM stock solution of **Isoangustone A** in DMSO.

Materials:

- **Isoangustone A** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- Preparation: Don all required PPE and perform the work in a chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube or vial on the analytical balance. Carefully weigh out 4.22 mg of **Isoangustone A** into the container.
- Dissolving: Add 1 mL of anhydrous DMSO to the container with the **Isoangustone A**.

- **Mixing:** Cap the container securely and vortex until the solid is completely dissolved. Gentle warming in a water bath may be necessary to aid dissolution.
- **Storage:** Store the 10 mM stock solution at -20°C or -80°C in a tightly sealed, light-protected container.

Disposal Plan

Proper disposal of chemical waste is crucial for environmental protection and laboratory safety.

1. Waste Segregation:

- **Solid Waste:** Unused **Isoangustone A** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated gloves, paper towels) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Isoangustone A** should be collected in a separate, sealed, and labeled hazardous liquid waste container. Do not mix with other solvent waste streams unless compatible.
- **Sharps Waste:** Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

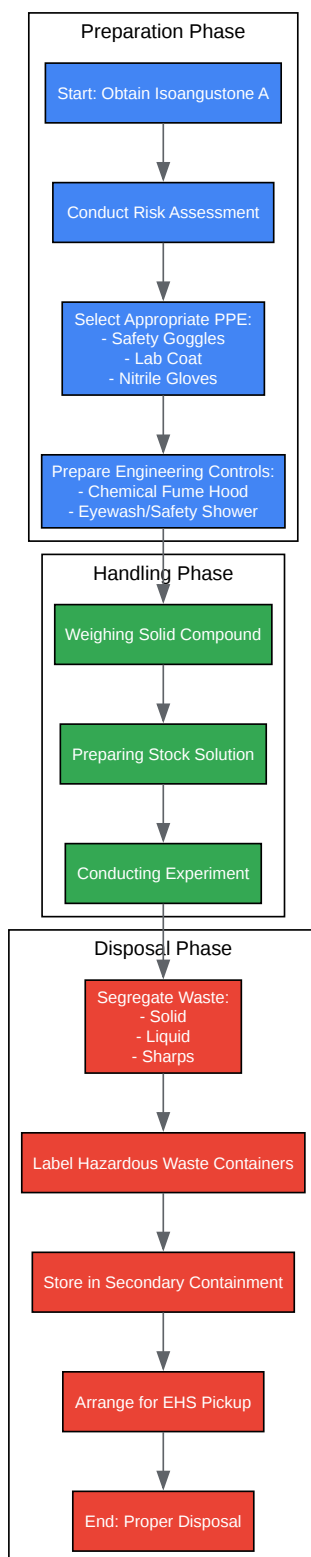
2. Disposal Procedure:

- All waste containers must be labeled with "Hazardous Waste," the full chemical name ("**Isoangustone A**"), and the associated hazards (e.g., "Irritant," "Handle with Care").
- Store waste containers in a designated, secure, and well-ventilated secondary containment area until they are collected by the institution's environmental health and safety (EHS) department.
- Follow all institutional, local, state, and federal regulations for the disposal of hazardous chemical waste. Never dispose of **Isoangustone A** down the drain.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **Isoangustone A**.

Safe Handling and Disposal Workflow for Isoangustone A



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